

physicochemical properties of 3-Chloro-N,N-bis(2-hydroxyethyl)aniline

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Compound of Interest

Compound Name: 3-Chloro-N,N-bis(2-hydroxyethyl)aniline

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the physicochemical properties, synthesis, and analytical methodologies for **3-Chloro-N,N-bis(2-hydroxyethyl)aniline**. This compound, with the CAS number 92-00-2, is of interest in various fields, including pharmaceutical research and polymer chemistry, due to its unique molecular structure featuring a chlorinated aromatic ring and hydrophilic hydroxyethyl groups.^[1]

Core Physicochemical Properties

The fundamental physicochemical properties of **3-Chloro-N,N-bis(2-hydroxyethyl)aniline** are summarized in the table below. These properties are crucial for understanding its behavior in different chemical and biological systems.

Property	Value	Source(s)
Molecular Formula	C10H14ClNO2	[1][2][3][4]
Molecular Weight	215.67 g/mol	[1][3]
IUPAC Name	2-[3-chloro-N-(2-hydroxyethyl)anilino]ethanol	[3][5]
CAS Number	92-00-2	[1][2][3][4][5][6][7][8]
Melting Point	84 °C	[1][2][4][8]
Physical State	Solid (White to Yellow/Orange powder/crystal)	[4][8]
Solubility	Soluble in Methanol; Slightly soluble in water	[1][2][7][8]
Purity	>90.0% (by GC)	[4][8]

Experimental Protocols

Detailed methodologies for the synthesis and analysis of **3-Chloro-N,N-bis(2-hydroxyethyl)aniline** are outlined below.

1. Synthesis Protocols

Two primary methods for the synthesis of **3-Chloro-N,N-bis(2-hydroxyethyl)aniline** are commonly cited:

- Condensation of 3-chloroaniline with Diethanolamine:
 - A mixture of 3-chloroaniline and diethanolamine is prepared.
 - An acid catalyst is added to the reaction mixture.
 - The mixture is heated under reflux for a specified period to drive the condensation reaction.

- Upon completion, the reaction mixture is cooled, and the product is isolated and purified, typically through recrystallization.[1]
- Reaction of 3-chloroaniline with 2-chloroethanol (Eschweiler-Clarke type reaction):
 - 3-chloroaniline is dissolved in a suitable solvent.
 - An excess of 2-chloroethanol and a base, such as sodium carbonate or sodium hydroxide, are added to the mixture.[1]
 - The mixture is stirred and refluxed for several hours.[9]
 - After the reaction is complete, the mixture is cooled, and the product is extracted using an organic solvent.
 - The organic layer is then washed, dried, and the solvent is evaporated to yield the crude product, which can be further purified.

2. Analytical Protocols

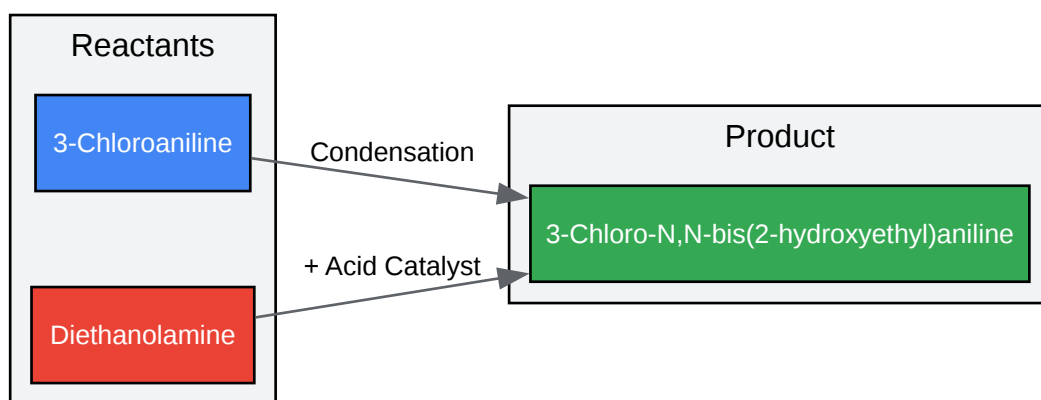
To confirm the identity and purity of synthesized **3-Chloro-N,N-bis(2-hydroxyethyl)aniline**, a combination of spectroscopic and chromatographic techniques is employed.

- Gas Chromatography-Mass Spectrometry (GC-MS):
 - A dilute solution of the compound in a volatile organic solvent (e.g., methanol) is prepared.
 - The sample is injected into the GC, where it is vaporized and separated based on its boiling point and interaction with the stationary phase of the column.
 - The separated components then enter the mass spectrometer, where they are ionized and fragmented.
 - The resulting mass spectrum provides a unique fragmentation pattern, which can be used to identify the compound and assess its purity.[3]
- Liquid Chromatography-Mass Spectrometry (LC-MS):

- A solution of the compound is prepared in a suitable solvent compatible with the mobile phase.
- The sample is injected into the LC system and separated on a column based on its polarity.
- The eluent from the LC column is introduced into the mass spectrometer for detection and identification. This is particularly useful for analyzing the compound in complex matrices.
[3]
- Infrared (IR) Spectroscopy:
 - A small amount of the solid sample is mixed with KBr powder and pressed into a pellet, or analyzed directly using an ATR-FTIR spectrometer.
 - The IR spectrum is recorded, showing characteristic absorption bands for the functional groups present, such as O-H stretching for the hydroxyl groups, C-N stretching for the amine, and C-Cl stretching for the chloro group.[3]
- Nuclear Magnetic Resonance (NMR) Spectroscopy:
 - The compound is dissolved in a deuterated solvent (e.g., CDCl₃ or DMSO-d₆).
 - ¹H NMR and ¹³C NMR spectra are acquired.
 - The chemical shifts, integration, and splitting patterns of the peaks in the ¹H NMR spectrum, along with the chemical shifts in the ¹³C NMR spectrum, are used to confirm the molecular structure of the compound.[3]

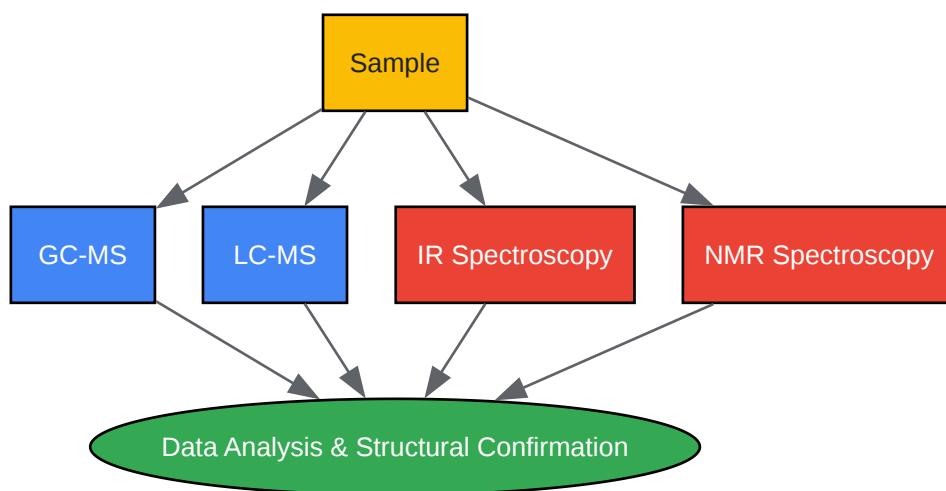
Visualizations: Pathways and Workflows

The following diagrams illustrate key processes related to **3-Chloro-N,N-bis(2-hydroxyethyl)aniline**.



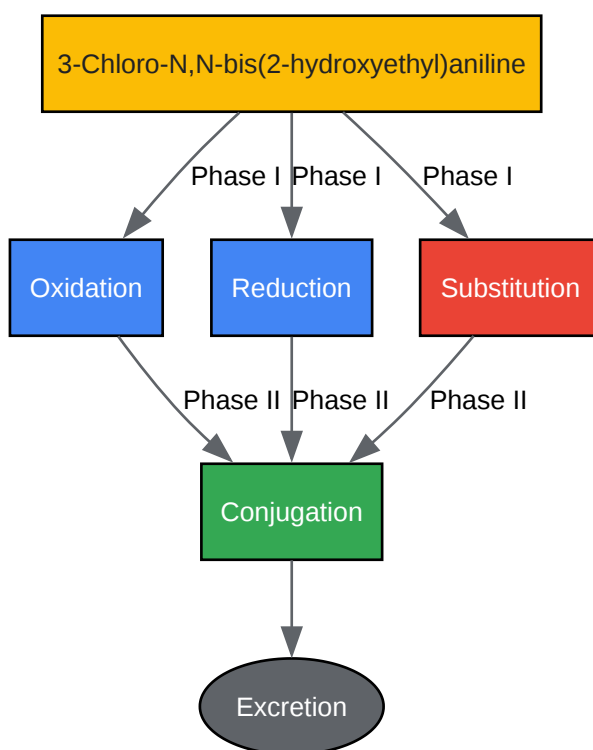
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Caption: Synthesis of **3-Chloro-N,N-bis(2-hydroxyethyl)aniline** via condensation.



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Caption: A typical analytical workflow for compound characterization.



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Caption: Conceptual metabolic pathways for xenobiotics like the title compound.

Potential Applications and Biological Interactions

3-Chloro-N,N-bis(2-hydroxyethyl)aniline has been investigated for several applications:

- **Pharmaceutical Research:** Its ability to form complexes with metal ions suggests potential use in drug development.[1] The hydroxyethyl groups enhance its solubility, which may facilitate interactions with cellular components, while the chlorine atom increases its reactivity, potentially affecting enzyme activity.[1]
- **Analytical Chemistry:** The complexation properties also make it a candidate for use as a chelating agent in analytical separations.[1]
- **Dyes and Pigments:** It serves as an intermediate in the synthesis of various dyes and pigments.[1][7]
- **Polymer Chemistry:** It has been explored as a potential curing agent for epoxy resins.[1]

Research indicates that this compound may possess antimicrobial properties, which are currently under investigation for various applications in medicine and industry.[1] Further studies are necessary to fully understand its mechanisms of action and its efficacy and safety for therapeutic use.[1]

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